Mechanism of Action of Monatanol in Cellular Pathways

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Compound of Interest

Compound Name:	*Monatanol*
CAS No.:	*67359-27-7*
Cat. No.:	*B1232774*

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Content Type: In-depth Technical Guide Audience: Researchers, Scientists, and Drug Development Professionals Subject: **Monatanol** (Oxepane Diterpenoid / CAS 67359-27-7)

Executive Summary

Monatanol is a bioactive oxepane diterpenoid isolated from the Montanoa genus (specifically Montanoa tomentosa, known as Zoapatle). Historically investigated for its potent uterotonic and anti-fertility properties, recent pharmacological profiling has expanded its scope to include anxiolytic activity via GABAergic modulation and cytotoxic potential in specific cancer cell lines.

This guide dissects the molecular mechanisms of **Monatanol**, distinguishing its reproductive signaling pathways from its neurological and oncological targets. It serves as a blueprint for experimental validation in drug discovery pipelines.

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> ⚠️ *Nomenclature & Disambiguation Alert* ***Monatanol*** *(CAS 67359-27-7) is a specific diterpenoid. It is distinct from Monepantel (Zolvix), an amino-acetonitrile derivative used as an anthelmintic and mTOR inhibitor in cancer research. If your interest lies in mTOR signaling, refer to Monepantel. This guide focuses strictly on the oxepane diterpenoid* ***Monatanol****.*

Molecular Target & Chemical Classification

Monatanol belongs to a unique class of oxepane diterpenoids, characterized by a seven-membered oxepane ring fused to a diterpene backbone. Its lipophilic nature allows rapid membrane permeation, facilitating interaction with intracellular signaling complexes and transmembrane receptors.

Key Pharmacophores[1][2]

- Oxepane Ring: Critical for binding affinity to smooth muscle signaling complexes.
- Hydroxyl/Ester Moieties: Modulate solubility and interaction with the GABA-A receptor allosteric sites.

Feature	Specification
Chemical Class	Oxepane Diterpenoid
Primary Source	Montanoa tomentosa (Zoapatle)
Primary Targets	Smooth Muscle Ca^{2+} Channels, GABA-A Receptor, Mitochondrial Membranes
Key Analogs	Zoapatanol, Montanol, Tomexanthin

Mechanism 1: Uterotonic & Reproductive Signaling

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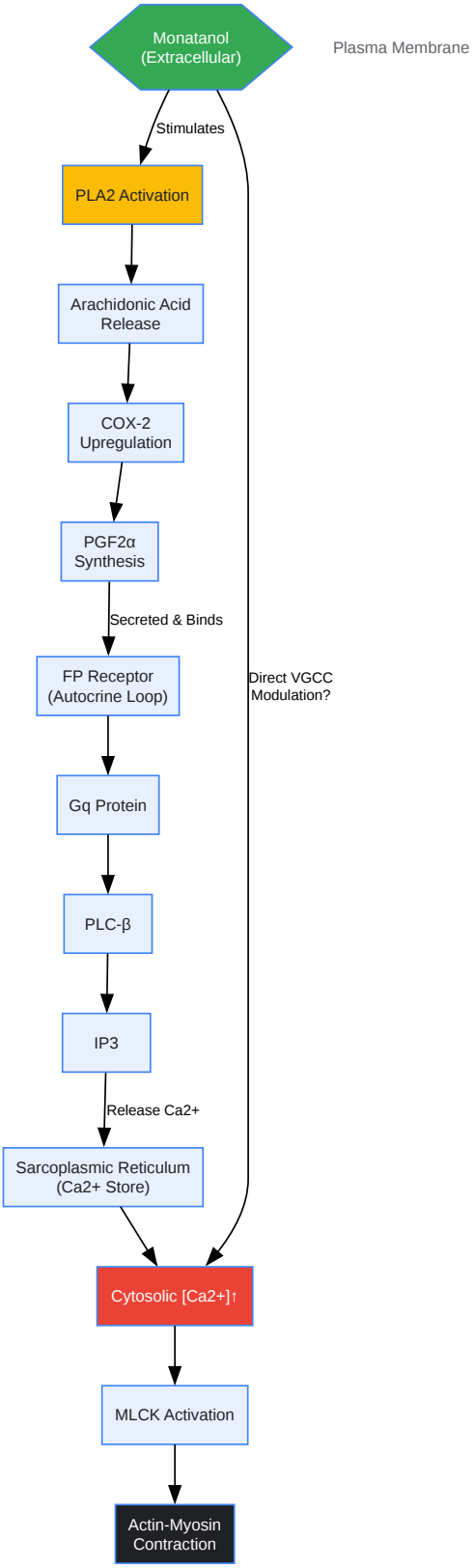
The classical application of **Monatanol** is the induction of uterine contraction (uterotonic effect). Unlike oxytocin, which acts via G-protein coupled receptors (GPCRs), **Monatanol** and its analogs (e.g., Zoapatanol) exert effects through Prostaglandin (PG) modulation and Calcium (Ca^{2+}) mobilization.

Pathway Dynamics

- Prostaglandin Synthesis Induction: **Monatanol** stimulates the release of PGF2α from the endometrium and myometrium.
- Calcium Influx: The compound facilitates the opening of L-type Voltage-Gated Calcium Channels (VGCC) and potentially Store-Operated Calcium Entry (SOCE).
- Luteolysis: In luteal cells, **Monatanol** disrupts steroidogenesis, inhibiting Progesterone secretion, which destabilizes the endometrial lining.

Signaling Diagram (Smooth Muscle Contraction)

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Caption: **Monatanol**-induced uterotonic pathway involving prostaglandin synthesis loops and calcium mobilization.

Mechanism 2: Neurological Modulation (Anxiolytic)

Recent studies on Montanoa extracts have isolated **Monatanol** as a contributor to anxiolytic-like effects. This activity is distinct from the reproductive pathway and involves the Central Nervous System (CNS).

GABAergic Allosteric Modulation

- Target: GABA-A Receptor (Chloride channel).
- Mechanism: **Monatanol** acts as a positive allosteric modulator (PAM), similar to benzodiazepines but with a distinct binding profile. It enhances the affinity of GABA for its receptor, increasing Cl^- influx and hyperpolarizing the neuron.
- Validation: Effects are reversible by Picrotoxin (a non-competitive GABA antagonist) but potentially distinct from the Flumazenil binding site.

Mechanism 3: Cytotoxicity & Oncology

While less characterized than Monepantel (mTOR inhibitor), **Monatanol** and related diterpenoids exhibit cytotoxicity against specific tumor lines (e.g., P-388 leukemia, KB cells).

Mitochondrial Stress Pathway

- Membrane Disruption: The lipophilic diterpene structure integrates into the mitochondrial outer membrane (MOM).
- ROS Generation: Disruption of the Electron Transport Chain (ETC) leads to Reactive Oxygen Species (ROS) accumulation.
- Apoptosis: Release of Cytochrome c and activation of Caspase-3/9 cascades.

Experimental Protocols for Validation

Protocol A: Uterine Strip Contractility Assay

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Objective: Quantify the uterotonic potency of **Monatanol** relative to Oxytocin.

- Tissue Prep: Isolate uterine horns from localized estrogen-primed Wistar rats.
- Mounting: Suspend strips in an organ bath containing De Jalon's solution at 37°C, aerated with 95% O_2 / 5% CO_2.
- Equilibration: Apply 1g resting tension; equilibrate for 60 min.
- Dosing: Administer **Monatanol** (dissolved in DMSO) in cumulative concentrations (10^{-9} to 10^{-5} M).
- Measurement: Record isometric tension using a force-displacement transducer.
- Control: Compare against Acetylcholine (10^{-6} M) and Oxytocin (10 mIU/mL).
- Blockade Test: Pre-incubate with Indomethacin (COX inhibitor) to determine if the effect is PG-dependent.

Protocol B: GABA-A Electrophysiology (Patch Clamp)

Objective: Confirm positive allosteric modulation of GABA currents.

- Cell Line: HEK293 cells transiently transfected with α1β2γ2 GABA-A receptor subunits.
- Setup: Whole-cell patch-clamp configuration (Holding potential -60 mV).
- Application:
  - Apply GABA (EC5 to EC20 concentration).
  - Co-apply GABA + **Monatanol** (1–100 µM).
- Analysis: Measure the percentage increase in peak Cl^- current amplitude.
- Validation: Co-apply Picrotoxin to confirm channel specificity.

Data Summary: Biological Activity Profile

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Biological Activity	Target System	Mechanism	Key Inhibitor/Antagonist
Uterotonic	Smooth Muscle (Myometrium)	Ca^{2+} Influx, PG Synthesis	Indomethacin, Nifedipine
Anxiolytic	CNS (Limbic System)	GABA-A Receptor Modulation	Picrotoxin
Anti-Fertility	Luteal Cells	Progesterone Suppression	hCG (partial rescue)
Cytotoxic	Cancer Cells (Leukemia)	Mitochondrial Disruption	N-Acetylcysteine (ROS scavenger)

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